

Thianthrene 5-Oxide: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Thianthrene 5-oxide*

Cat. No.: *B189080*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **thianthrene 5-oxide**, a pivotal reagent in modern organic synthesis. This document details its chemical identifiers, synthesis protocols, and its significant role as a precursor for late-stage C-H functionalization, a technique of paramount importance in drug discovery and materials science.

Core Identifiers and Properties

Thianthrene 5-oxide is a heterocyclic compound containing a central dithiin ring system with one of the sulfur atoms oxidized. Its unique structure underpins its utility in synthetic chemistry.

Identifier	Value
CAS Number	2362-50-7[1][2][3][4][5]
Molecular Formula	C ₁₂ H ₈ OS ₂ [1][4][6]
Molecular Weight	232.32 g/mol [1][4]
PubChem CID	73220[5][6]
InChI	InChI=1S/C12H8OS2/c13-15-11-7-3-1-5-9(11)14-10-6-2-4-8-12(10)15/h1-8H[1][4][6]
InChIKey	NYVGTLXTOJKHJN-UHFFFAOYSA-N[1][4][6]
Canonical SMILES	C1=CC=C2C(=C1)SC3=CC=CC=C3S2=O[6][7]
Appearance	White to light yellow powder or crystals[2][3]
Melting Point	142.0 to 146.0 °C[2][3]
Purity	>98.0% (GC)[2][3]

Experimental Protocols

The primary synthetic route to **thianthrene 5-oxide** is through the controlled oxidation of thianthrene. Below are detailed experimental protocols for its preparation.

Protocol 1: Oxidation of Thianthrene with Iron(III) Nitrate Nonahydrate

This protocol describes a robust and scalable method for the synthesis of **thianthrene 5-oxide**.

Materials:

- Thianthrene
- Dichloromethane (DCM)
- Sodium bromide
- Acetic acid

- Iron(III) nitrate nonahydrate
- Ethyl acetate (EtOAc)
- Diethyl ether (Et₂O)
- Water
- Sodium sulfate (Na₂SO₄)

Procedure:

- In a round-bottomed flask open to the atmosphere, charge thianthrene (1.00 equiv), dichloromethane, sodium bromide (5.00 mol%), acetic acid (75.0 mol%), and iron(III) nitrate nonahydrate (1.00 equiv).[8]
- Stir the resulting mixture vigorously at 25 °C for 4 hours.[2][8]
- Dilute the reaction mixture with water and transfer it to a separatory funnel.[2][8]
- Separate the aqueous and organic layers. Extract the aqueous layer twice with dichloromethane.[2][8]
- Combine the organic layers and wash twice with water.[2][8]
- Dry the combined organic layer over sodium sulfate, filter, and wash the sodium sulfate with dichloromethane.[2][8]
- Concentrate the filtrate under reduced pressure to yield a beige solid.[2][8]
- Break the solid into smaller pieces and stir in ethyl acetate for 30 minutes.[2][8]
- Collect the microcrystals by filtration, wash with diethyl ether, and dry in vacuo to afford **thianthrene 5-oxide** as a white powder.[2][8]

Protocol 2: Oxidation with m-Chloroperoxybenzoic Acid (mCPBA)

This method provides an alternative for the synthesis of **thianthrene 5-oxide**.

Materials:

- Thianthrene (TA)
- m-Chloroperoxybenzoic acid (mCPBA)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution

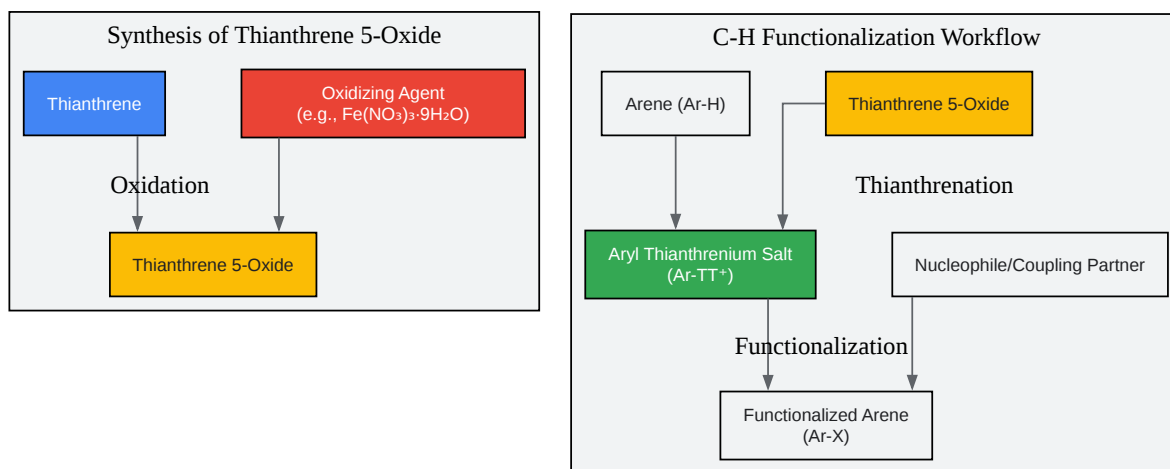
Procedure:

- Dissolve m-chloroperoxybenzoic acid in dichloromethane.[4]
- Add the mCPBA solution to a solution of thianthrene in dichloromethane.[4]
- Stir the mixture in an ice water bath for 1 hour.[4]
- Following the reaction, extract the mixture with a saturated sodium bicarbonate solution to neutralize and remove excess mCPBA and m-chlorobenzoic acid.[4]
- Further purification can be achieved through standard techniques such as recrystallization or column chromatography.

Key Applications and Signaling Pathways

Thianthrene 5-oxide is a crucial intermediate in the synthesis of aryl thianthrenium salts, which are versatile reagents for late-stage C-H functionalization. This process allows for the direct modification of complex molecules at positions that are often difficult to access through traditional synthetic methods.

The general workflow involves the activation of **thianthrene 5-oxide**, followed by the thianthrenation of an arene, and subsequent functionalization.



[Click to download full resolution via product page](#)

Core workflow for the synthesis and application of **thianthrene 5-oxide**.

The mechanism of C-H thianthrenation is believed to proceed through a direct attack of the arene on an activated form of **thianthrene 5-oxide**, such as O-trifluoroacetylthianthrene S-oxide, or via a thianthrene dication intermediate under acidic conditions.[9] This process exhibits remarkable para-selectivity for many substrates, which is attributed to the reversible interconversion of Wheland-type intermediates before an irreversible deprotonation step.[9]

Thianthrene 5-oxide has also been employed as a mechanistic probe to determine the electronic character of various oxygen-transfer agents.[10] The preferential oxidation at either the sulfide or sulfoxide moiety provides insight into whether the oxidant is electrophilic or nucleophilic in nature.[10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. dspace.mit.edu [dspace.mit.edu]
- 2. benchchem.com [benchchem.com]
- 3. researchgate.net [researchgate.net]
- 4. chinesechemsoc.org [chinesechemsoc.org]
- 5. pubs.acs.org [pubs.acs.org]
- 6. benchchem.com [benchchem.com]
- 7. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 8. Organic Syntheses Procedure [orgsyn.org]
- 9. pubs.acs.org [pubs.acs.org]
- 10. Thianthrene 5-oxide as a probe of the electrophilicity of hemoprotein oxidizing species - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Thianthrene 5-Oxide: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b189080#thianthrene-5-oxide-cas-number-and-identifiers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com